

Technical Procurement & Application Guide: 2-Fluoro-3-methoxypyridine-4-sulfonamide

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Compound of Interest

Compound Name: 2-Fluoro-3-methoxypyridine-4-sulfonamide

CAS No.: 2490406-11-4

Cat. No.: B2988614

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Executive Summary

2-Fluoro-3-methoxypyridine-4-sulfonamide is a high-value pharmacophore intermediate, primarily utilized in the development of kinase inhibitors (specifically PI3K/mTOR dual inhibitors) and TRPV1 antagonists. Its structural architecture offers a trifecta of medicinal utility: the 2-fluorine atom enhances metabolic stability and lipophilicity; the 3-methoxy group provides solubility and acts as a hydrogen bond acceptor; and the 4-sulfonamide moiety serves as a critical "hinge binder" or electrostatic anchor within ATP-binding pockets.

This guide addresses the "Build vs. Buy" decision matrix for this compound, as it is frequently classified as a Custom Synthesis item rather than a bulk catalog commodity.

Part 1: Chemical Identity & Strategic Significance

Structural Specifications

- Target Molecule: **2-Fluoro-3-methoxypyridine-4-sulfonamide**

- Parent Scaffold (Precursor): 2-Fluoro-3-methoxypyridine^[1]
- Parent CAS: (Crucial for procurement if synthesizing in-house)
- Molecular Formula: C₆H₇FN₂O₃S
- Key Bioisosterism: The sulfonamide group acts as a bioisostere for carboxylic acids, maintaining hydrogen bonding networks while improving permeability and altering pKa.

Mechanistic Role in Drug Design

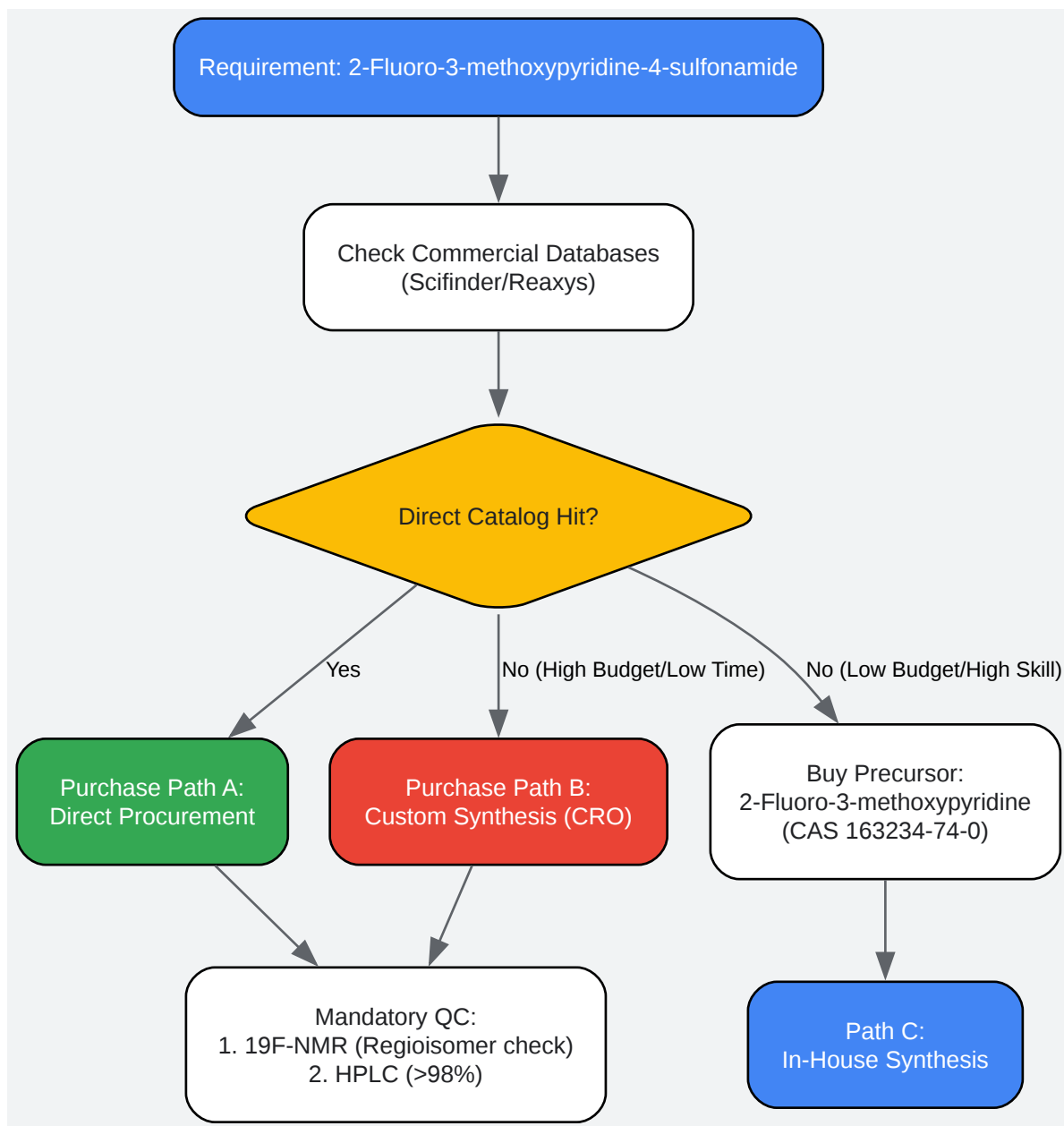
In kinase inhibitor design, the pyridine nitrogen typically interacts with the hinge region of the kinase. The 4-sulfonamide extension allows the molecule to reach into the "back pocket" or solvent-exposed regions, often forming critical H-bonds with residues like Asp or Glu. The 2-fluoro substituent is electronically withdrawing, lowering the pKa of the pyridine nitrogen and reducing oxidative metabolism at the 2-position (a common metabolic soft spot).

Part 2: Procurement Strategy (The "Buy" Protocol)

Because this specific sulfonamide is often not in stock as a bulk commodity, researchers must choose between Custom Synthesis Procurement or In-House Derivatization.

Vendor Qualification Logic (DOT Visualization)

The following decision tree illustrates the sourcing logic to ensure project timelines are met without compromising chemical integrity.



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Figure 1: Strategic sourcing decision tree. Due to the regio-sensitivity of pyridine substitution, rigorous QC is required regardless of the source.

Critical Quality Control Parameters

When receiving this material (or its precursor), the Certificate of Analysis (CoA) must be validated against these specific risks:

Parameter	Specification	Scientific Rationale
Purity (HPLC)	>98.0%	Sulfonamides are polar; removing minor impurities later in a multi-step synthesis is difficult due to "streaking" on silica.
19F-NMR	Single Peak	Critical: Verifies the fluorine remains at position 2. Nucleophilic displacement of fluorine is a common side reaction during synthesis.
1H-NMR	Integration Check	Confirm the 3-methoxy vs. aromatic proton ratio to ensure no demethylation (conversion to 3-hydroxy) occurred.
Water Content	<0.5%	Sulfonamides can be hygroscopic; excess water interferes with subsequent coupling reactions (e.g., with acyl chlorides).

Part 3: Synthetic Utilization (The "Make" Protocol)

If procurement leads to the precursor 2-Fluoro-3-methoxypyridine (CAS 163234-74-0), the conversion to the sulfonamide relies on Directed Ortho Metalation (DoM). The 3-methoxy group acts as a Directing Group (DG) to lithiate the 4-position.

Synthesis Workflow

Reaction Type: Directed Ortho Metalation followed by Sulfinylation and Amination.

- Lithiation: The 3-methoxy group directs the base (LDA) to the 4-position (ortho) rather than the 6-position, due to chelation effects. The 2-position is blocked by Fluorine.[\[2\]](#)
- Quench: Sulfur dioxide (

) is used to trap the lithiated species.

- Amination: The resulting sulfinic acid is converted to the sulfonamide.

Step-by-Step Protocol

Reagents:

- Precursor: 2-Fluoro-3-methoxypyridine
- Base: Lithium Diisopropylamide (LDA)
- Solvent: Anhydrous THF
- Electrophile:
gas or
equivalent (DABSO)
- Aminating Agent: Hydroxylamine-O-sulfonic acid (HOSA) or NCS/NH₄OH.

Procedure:

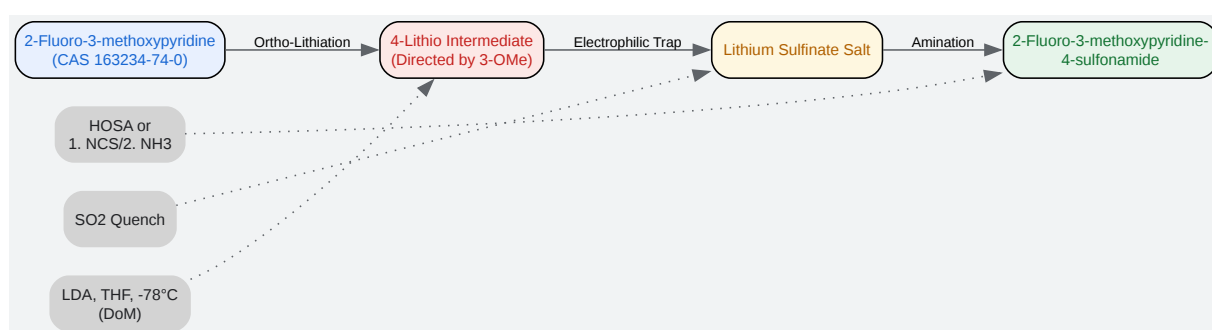
- Setup: Flame-dry a 3-neck flask under Argon. Add 2-Fluoro-3-methoxypyridine (1.0 eq) in THF. Cool to -78°C.
- Metalation: Add LDA (1.2 eq) dropwise over 30 mins. Maintain temperature < -70°C. Note: The 2-Fluoro group makes the ring susceptible to nucleophilic attack; keeping the temperature low is vital to prevent defluorination.
- Equilibration: Stir for 1 hour at -78°C. The solution typically turns deep yellow/orange.
- Sulfinylation: Bubble dry
gas into the mixture or add DABSO. Warm to 0°C. The lithium sulfinic acid salt precipitates.
- Conversion:
 - Method A (One-pot): Treat the sulfinic acid mixture with Sulfuryl Chloride (

) to form the sulfonyl chloride, then quench with aqueous Ammonia (

).

- Method B (Direct): Treat the sulfinate with Hydroxylamine-O-sulfonic acid (HOSA) and Sodium Acetate in water/THF.
- Workup: Extract with Ethyl Acetate. The sulfonamide is polar; ensure thorough extraction.

Reaction Mechanism Visualization (DOT)



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Figure 2: Synthetic pathway via Directed Ortho Metalation (DoM). The 3-methoxy group is the key directing element.

Part 4: Safety & Handling

- Fluorine Sensitivity: While the sulfonamide is stable, the 2-fluoro position is reactive toward strong nucleophiles (amines, thiols) in basic conditions at elevated temperatures (). Avoid using strong nucleophilic bases (like NaH) if the sulfonamide proton is being alkylated; use carbonates () instead.

- Solubility: The compound has moderate solubility in DMSO and DMF. It is sparingly soluble in DCM. For biological assays, prepare stock solutions in DMSO (up to 50 mM).
- Storage: Store solid at -20°C. Hygroscopic.

References

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Sources

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- 3. 2-Fluoro-3-methoxypyridine | C₆H₆FNO | CID 45079809 - PubChem [pubchem.ncbi.nlm.nih.gov]
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